

Solubility Profile of 1-(Morpholin-4-ylmethyl)-2-naphthol: A Technical Guide

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Compound of Interest

Compound Name: 1-(Morpholin-4-ylmethyl)-2-naphthol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **1-(Morpholin-4-ylmethyl)-2-naphthol** ($C_{15}H_{17}NO_2$), a morpholine derivative of 2-naphthol. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on presenting the known physical and chemical properties, alongside detailed experimental protocols for determining both kinetic and thermodynamic solubility. These methodologies are intended to empower researchers to generate precise solubility data in their laboratories for various solvent systems. This guide adheres to best practices in data presentation and experimental documentation, providing a foundational resource for professionals in drug discovery and development.

Introduction

1-(Morpholin-4-ylmethyl)-2-naphthol is an organic compound incorporating a naphthol core and a morpholine substituent. Understanding the solubility of this compound is critical in various research and development phases, particularly in pharmacology and medicinal chemistry, where bioavailability and formulation are paramount. Solubility dictates the choice of solvents for synthesis, purification, and biological screening, and is a key determinant of a compound's absorption, distribution, metabolism, and excretion (ADME) profile. This guide

aims to collate the available information on the solubility of **1-(Morpholin-4-ylmethyl)-2-naphthol** and to provide standardized protocols for its experimental determination.

Physicochemical Properties

A summary of the known physicochemical properties of **1-(Morpholin-4-ylmethyl)-2-naphthol** is presented in Table 1. This data provides a baseline understanding of the compound's characteristics.

Table 1: Physicochemical Properties of **1-(Morpholin-4-ylmethyl)-2-naphthol**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₇ NO ₂	PubChem[1]
Molecular Weight	243.30 g/mol	PubChem[1]
IUPAC Name	1-(morpholin-4-ylmethyl)naphthalen-2-ol	PubChem[1]
CAS Number	27438-39-7	PubChem[1]
Appearance	Solid (predicted)	---
Melting Point	115-116 °C	ChemicalBook
Boiling Point	406.3±30.0 °C (Predicted)	ChemicalBook
pKa	9.39±0.50 (Predicted)	ChemicalBook

Quantitative Solubility Data

Publicly available quantitative solubility data for **1-(Morpholin-4-ylmethyl)-2-naphthol** is sparse. The only identified data point is from a high-throughput screening assay.

Table 2: Quantitative Solubility of **1-(Morpholin-4-ylmethyl)-2-naphthol**

Solvent System	Temperature	Solubility	Method	Source
Aqueous buffer (pH 7.4)	Not Specified	>36.5 µg/mL	Not Specified	PubChem[1]

The lack of comprehensive data across a range of organic and aqueous solvents highlights the necessity for researchers to perform their own solubility assessments. The following sections provide detailed protocols for this purpose.

Experimental Protocols for Solubility Determination

Two primary types of solubility are relevant in drug discovery and development: kinetic and thermodynamic solubility.[2][3] Kinetic solubility is often measured in early-stage discovery for high-throughput screening, while thermodynamic solubility provides the true equilibrium solubility, which is crucial for later-stage development and formulation.[2][3]

Kinetic Solubility Determination (Shake-Flask Method)

Kinetic solubility assays are designed for rapid assessment and are well-suited for high-throughput formats.[2][4][5] This protocol is based on the widely used shake-flask method followed by analysis.

Objective: To determine the kinetic solubility of **1-(Morpholin-4-ylmethyl)-2-naphthol** in a desired solvent.

Materials:

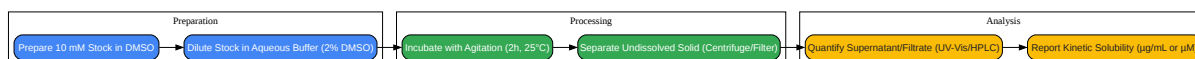
- **1-(Morpholin-4-ylmethyl)-2-naphthol**
- Dimethyl sulfoxide (DMSO)
- Selected aqueous buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.4)
- Microcentrifuge tubes or 96-well plates
- Thermomixer or orbital shaker

- Centrifuge or filtration apparatus (e.g., MultiScreen® Solubility filter plates)
- UV-Vis spectrophotometer or HPLC-UV system

Procedure:

- Stock Solution Preparation: Prepare a high-concentration stock solution of **1-(Morpholin-4-ylmethyl)-2-naphthol** in DMSO (e.g., 10 mM).
- Sample Preparation:
 - Add a small volume of the DMSO stock solution (e.g., 2 µL) to a larger volume of the chosen aqueous buffer (e.g., 98 µL) in a microcentrifuge tube or well of a 96-well plate. This results in a final DMSO concentration of 2%.
 - Prepare samples in duplicate or triplicate.
- Equilibration: Seal the tubes or plate and incubate at a controlled temperature (e.g., 25°C or 37°C) with constant agitation (e.g., 850 rpm) for a specified period (e.g., 2 hours).^[5]
- Separation of Undissolved Compound:
 - Centrifugation Method: Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10-15 minutes to pellet any precipitate.
 - Filtration Method: Filter the samples through a solubility filter plate to remove undissolved particles.^[6]
- Quantification:
 - Carefully transfer the supernatant or filtrate to a clean analysis plate.
 - Determine the concentration of the dissolved compound using a suitable analytical method, such as UV-Vis spectrophotometry at the compound's λ_{max} or by HPLC-UV.
 - A standard curve of the compound in a mixture of the aqueous buffer and DMSO (at the same final concentration) must be prepared for accurate quantification.

- Data Analysis: The kinetic solubility is reported as the measured concentration of the compound in the saturated solution (e.g., in $\mu\text{g/mL}$ or μM).



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Caption: Workflow for Kinetic Solubility Determination.

Thermodynamic (Equilibrium) Solubility Determination

Thermodynamic solubility measures the concentration of a compound in a saturated solution that is in equilibrium with the solid form of the compound. This method is more time-consuming but provides a more accurate representation of a compound's solubility.[3][7]

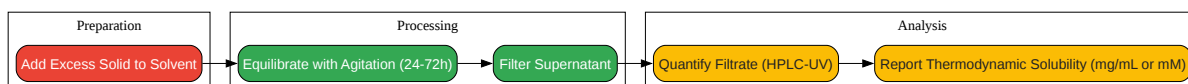
Objective: To determine the thermodynamic solubility of **1-(Morpholin-4-ylmethyl)-2-naphthol** in a desired solvent.

Materials:

- Solid **1-(Morpholin-4-ylmethyl)-2-naphthol**
- Selected solvent (aqueous or organic)
- Vials with screw caps
- Thermostatic shaker or vial roller system
- Filtration system (e.g., syringe filters)
- HPLC-UV system

Procedure:

- **Sample Preparation:** Add an excess amount of solid **1-(Morpholin-4-ylmethyl)-2-naphthol** to a known volume of the selected solvent in a sealed vial. The presence of excess solid is crucial to ensure equilibrium is reached.
- **Equilibration:** Place the vials in a thermostatic shaker or on a vial roller at a constant temperature (e.g., 25°C or 37°C). Agitate the samples for an extended period (e.g., 24-72 hours) to allow the system to reach equilibrium.^[7]
- **Phase Separation:** Allow the vials to stand undisturbed at the equilibration temperature for a short period to let the excess solid settle.
- **Filtration:** Carefully withdraw a sample of the supernatant and immediately filter it using a chemically compatible syringe filter (e.g., 0.22 µm) to remove all undissolved particles.
- **Dilution and Quantification:**
 - Accurately dilute the filtrate with the solvent.
 - Determine the concentration of the dissolved compound in the diluted filtrate using a validated HPLC-UV method.
 - A standard curve of the compound in the same solvent is required for accurate quantification.
- **Data Analysis:** Calculate the thermodynamic solubility by multiplying the measured concentration by the dilution factor. The result is typically reported in mg/mL or mM.

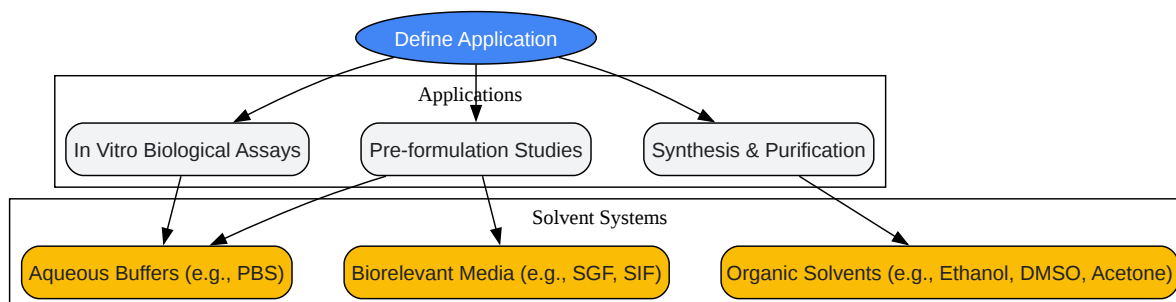


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Caption: Workflow for Thermodynamic Solubility Determination.

Logical Relationship for Solvent Selection

The choice of solvent for solubility determination should be guided by the intended application. A logical approach to solvent selection is outlined below.



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Caption: Solvent Selection Based on Application.

Conclusion

While direct quantitative solubility data for **1-(Morpholin-4-ylmethyl)-2-naphthol** in a variety of solvents is not readily available in the public domain, this technical guide provides researchers with the necessary tools to generate this critical data. The detailed protocols for both kinetic and thermodynamic solubility determination offer standardized methodologies to ensure data accuracy and reproducibility. By following these experimental workflows, scientists and drug development professionals can effectively characterize the solubility profile of **1-(Morpholin-4-ylmethyl)-2-naphthol**, facilitating informed decisions in the processes of drug discovery, formulation, and development. It is recommended that future studies on this compound include comprehensive solubility assessments and that the resulting data be made publicly available to enrich the collective knowledge base.

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